

Personal protective equipment for handling 2-Octenoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Octenoic acid

Cat. No.: B1171563

[Get Quote](#)

Essential Safety and Handling Guide for 2-Octenoic Acid

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal procedures for the handling of **2-Octenoic acid** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **2-Octenoic acid**
- CAS Number: 1871-67-6
- Molecular Formula: $C_8H_{14}O_2$ [1][2]
- Molecular Weight: 142.20 g/mol [1][3]

Hazard Identification and Classification

2-Octenoic acid is classified as a hazardous chemical that causes severe skin burns and eye damage. [1][4]

- Signal Word: Danger [1][4]

- Hazard Statements: H314 - Causes severe skin burns and eye damage.[1]
- GHS Pictogram: GHS05 (Corrosion)[3]

Physical and Chemical Properties

Property	Value
Physical State	Liquid[4]
Appearance	Light yellow[4]
Odor	Odorless to a powerful, oily-musty odor[4][5]
Melting Point/Range	5 - 6 °C / 41 - 42.8 °F[3][4]
Boiling Point/Range	154 °C / 309.2 °F @ 22 mmHg[3][4]
Flash Point	140 °C / 284 °F[4]
Specific Gravity	0.940 - 0.944 g/mL at 25 °C[3][4]
Solubility	No information available, slightly soluble in water[4][5]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure safety when handling **2-Octenoic acid**.

Protection Type	Required Equipment	Specifications and Usage Notes
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield is also recommended.[3]	Must conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
Skin Protection	Chemical-resistant gloves (e.g., PVC, Neoprene).[7]	Wear appropriate protective gloves and clothing to prevent skin exposure.[6]
Protective clothing (e.g., lab coat, overalls).	Impervious clothing is recommended.[1]	
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator.	Required if exposure limits are exceeded or if irritation or other symptoms are experienced.[6] Ensure adequate ventilation, especially in confined areas.[4]

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4]
 - Work in a well-ventilated area, preferably under a chemical fume hood.
 - Confirm all necessary PPE is available and in good condition.
- Handling:
 - Avoid all personal contact, including inhalation of vapors.[7]
 - Do not breathe dust, fume, gas, mist, vapors, or spray.[1][4]

- Wash hands thoroughly after handling.[1][4]
- Keep away from heat, sparks, open flames, and other ignition sources.
- Do not eat, drink, or smoke in areas where **2-Octenoic acid** is handled.[8]
- Storage:
 - Store in a dry, cool, and well-ventilated place.[8]
 - Keep containers tightly closed when not in use.[8]
 - Store locked up.[1][4]
 - Incompatible materials include bases and reducing agents.[4]

Disposal Plan

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national hazardous waste regulations.[1][4]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4]

Emergency Procedures

First-Aid Measures

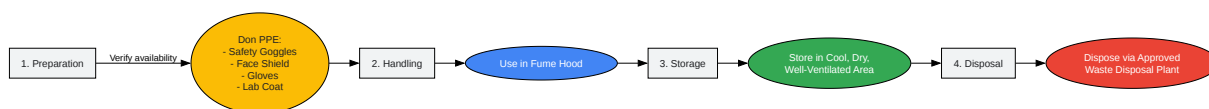
Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[4] Remove contact lenses, if present and easy to do.[4] Continue rinsing. Immediate medical attention is required.[4]
Skin Contact	Take off immediately all contaminated clothing. [4] Rinse skin with water/shower.[4] Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[4] Immediate medical attention is required.[4] Wash contaminated clothing before reuse.[1][4]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1][4] If not breathing, give artificial respiration.[4] Immediate medical attention is required.[4]
Ingestion	Rinse mouth.[1][4] DO NOT induce vomiting.[1] [4] Never give anything by mouth to an unconscious person.[4] Call a physician immediately.[4]

Accidental Release Measures

- Personal Precautions:
 - Ensure adequate ventilation.
 - Use personal protective equipment as required.
 - Evacuate personnel to safe areas.
- Environmental Precautions:
 - Should not be released into the environment.

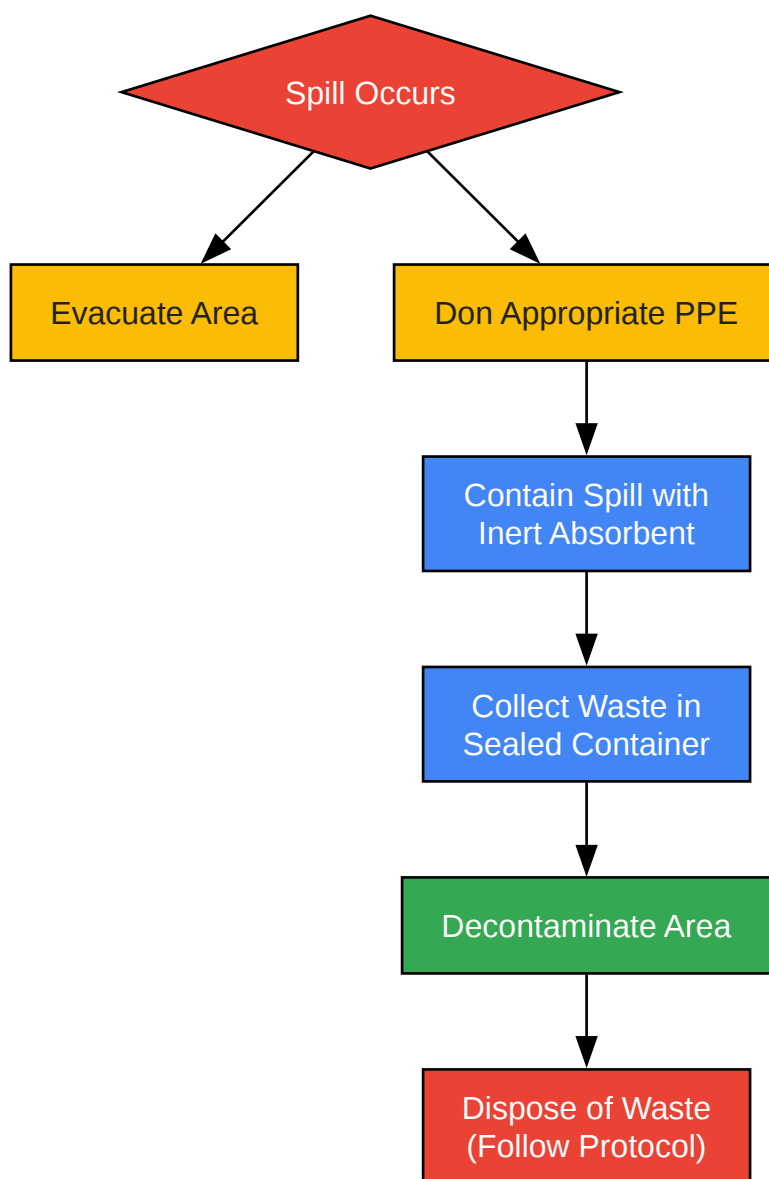
- Do not allow material to contaminate ground water system.
- Methods for Containment and Cleaning Up:
 - Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
 - Keep in suitable, closed containers for disposal.[4]

Visual Safety Guides



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Octenoic acid**.



[Click to download full resolution via product page](#)

Caption: Decision process for responding to a **2-Octenoic acid** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 2-Octenoic acid technical grade, 85 1871-67-6 [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. (E)-2-octenoic acid, 1871-67-6 [thegoodscentcompany.com]
- 6. fishersci.com [fishersci.com]
- 7. benchchem.com [benchchem.com]
- 8. synquestlabs.com [synquestlabs.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Octenoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171563#personal-protective-equipment-for-handling-2-octenoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com